

# Gancaonin M: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: *Gancaonin M*

Cat. No.: *B175547*

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## Abstract

**Gancaonin M**, a prenylated isoflavone primarily isolated from the roots of *Glycyrrhiza uralensis* Fisch, presents a promising scaffold for drug discovery and development.<sup>[1]</sup> As with any compound intended for therapeutic use, a thorough understanding of its physicochemical properties is paramount. This technical guide provides a comprehensive overview of the available solubility and stability data for **Gancaonin M**. Due to the limited publicly available experimental data for this specific compound, this document also furnishes detailed experimental protocols for determining its solubility and stability profiles, drawing from established methodologies for flavonoids and isoflavones. Furthermore, this guide includes workflow diagrams and a representative signaling pathway to aid researchers in their investigations.

## Physicochemical Properties of Gancaonin M

**Gancaonin M** is classified as a 4'-O-methylisoflavone.<sup>[2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>5</sub>	PubChem[3]
Molecular Weight	352.39 g/mol	PubChem[3]
Melting Point	139 - 141 °C	FooDB[2]
Water Solubility (Estimated)	0.2753 mg/L at 25 °C	The Good Scents Company[4]
Experimental Water Solubility	Not Available	FooDB[2]

Note: The provided water solubility is an estimated value. Experimentally determined data is crucial for accurate formulation development.

## Solubility Profile: Experimental Protocol

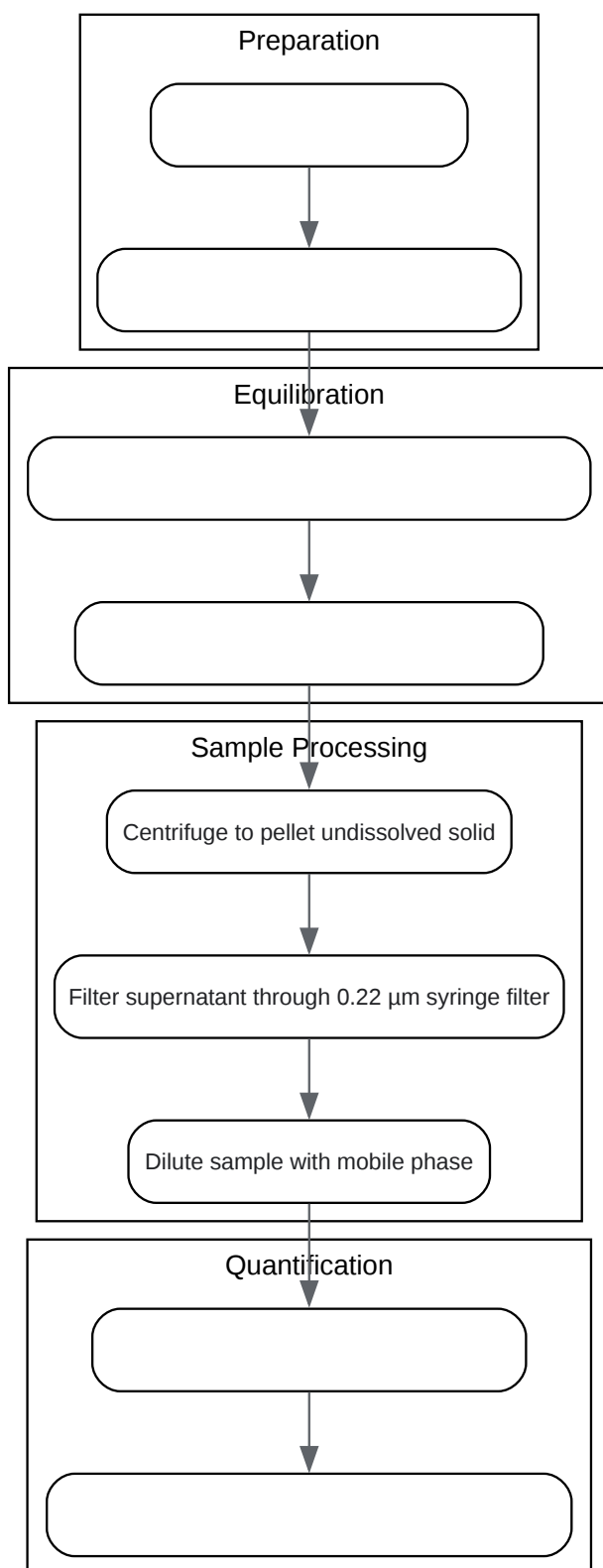
A comprehensive understanding of a compound's solubility in various solvents is critical for formulation, purification, and analytical method development. The following protocol outlines a standard procedure for determining the solubility of **Gancaonin M**.

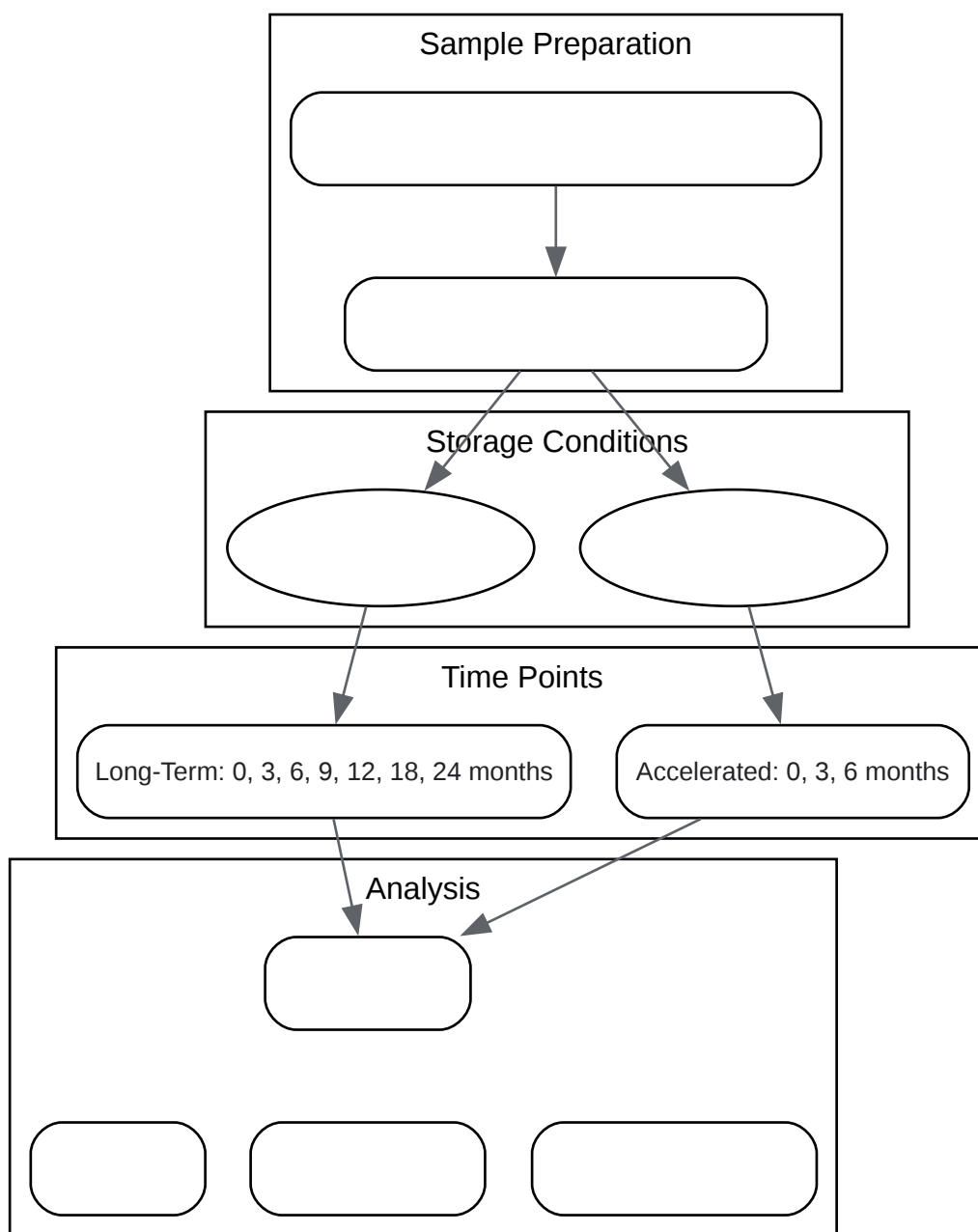
## Materials and Equipment

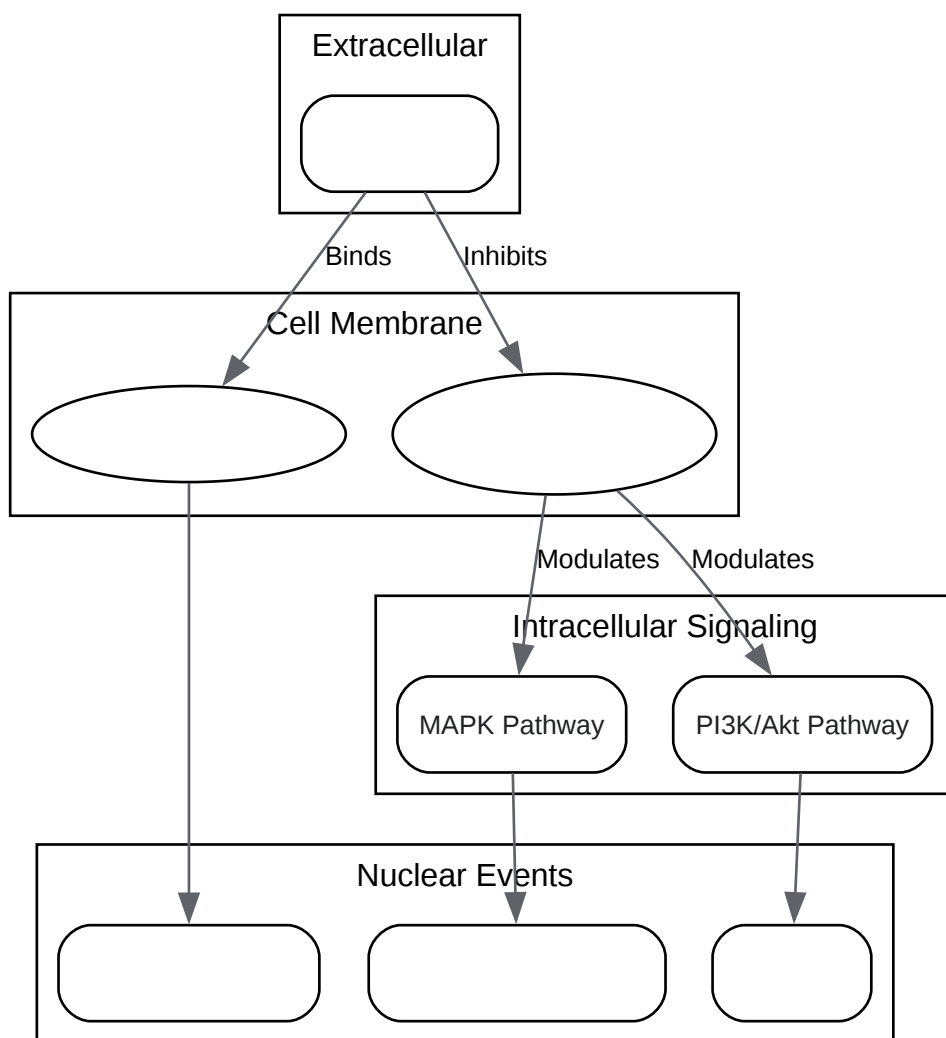
- **Gancaonin M** (high purity solid)
- Solvents:
  - Purified Water (Type I)
  - Phosphate Buffered Saline (PBS) at various pH values (e.g., 5.8, 6.8, 7.4)
  - Ethanol (95% and absolute)
  - Methanol
  - Acetonitrile
  - Dimethyl Sulfoxide (DMSO)
  - Propylene Glycol

- Polyethylene Glycol 400 (PEG 400)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Syringe filters (0.22  $\mu\text{m}$ )

## Experimental Workflow: Solubility Determination







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## References

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- 3. Gancaonin M | C<sub>21</sub>H<sub>20</sub>O<sub>5</sub> | CID 14604078 - PubChem [pubchem.ncbi.nlm.nih.gov]

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